

PKC/PKD-IN-1 chemical structure and properties

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Compound of Interest

Compound Name: PKC/PKD-IN-1

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An In-depth Technical Guide on PKC/PKD-IN-1

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **PKC/PKD-IN-1**, a potent and orally active dual inhibitor of Protein Kinase C (PKC) and Protein Kinase D (PKD). Detailed experimental protocols and an exploration of the relevant signaling pathways are included to support further research and drug development efforts.

Chemical Identity and Physicochemical Properties

PKC/PKD-IN-1, also known as Compound 13c, is a small molecule inhibitor belonging to the naphthyridine class.^{[1][2]} Its chemical structure and key physicochemical properties are summarized below.

Chemical Structure:

- IUPAC Name: 4-(8-amino-3-methyl-1,6-naphthyridin-2-yl)-N-(pyridin-4-yl)benzamide
- SMILES: CC1=NC2=C(C=C(N)C=C2)N=C1C3=CC=C(C=C3)C(=O)NC4=CC=NC=C4
- Chemical Formula: C₂₂H₁₈N₆O
- Molecular Weight: 394.42 g/mol

Physicochemical Properties:

| Property | Value | Reference |
|------------|---------------|-----------|
| CAS Number | 1071135-06-2 | [2] |
| Appearance | Solid | |
| pKa | Not available | |
| LogP | Not available | |
| Solubility | Not available | |

Biological Activity and Mechanism of Action

PKC/PKD-IN-1 is a highly potent inhibitor of PKD1, with a reported IC₅₀ value of 0.6 nM.[1][2] As a dual inhibitor, it also targets PKC isoforms. The primary mechanism of action is the competitive inhibition of the ATP-binding site of these kinases, thereby preventing the phosphorylation of their downstream substrates.

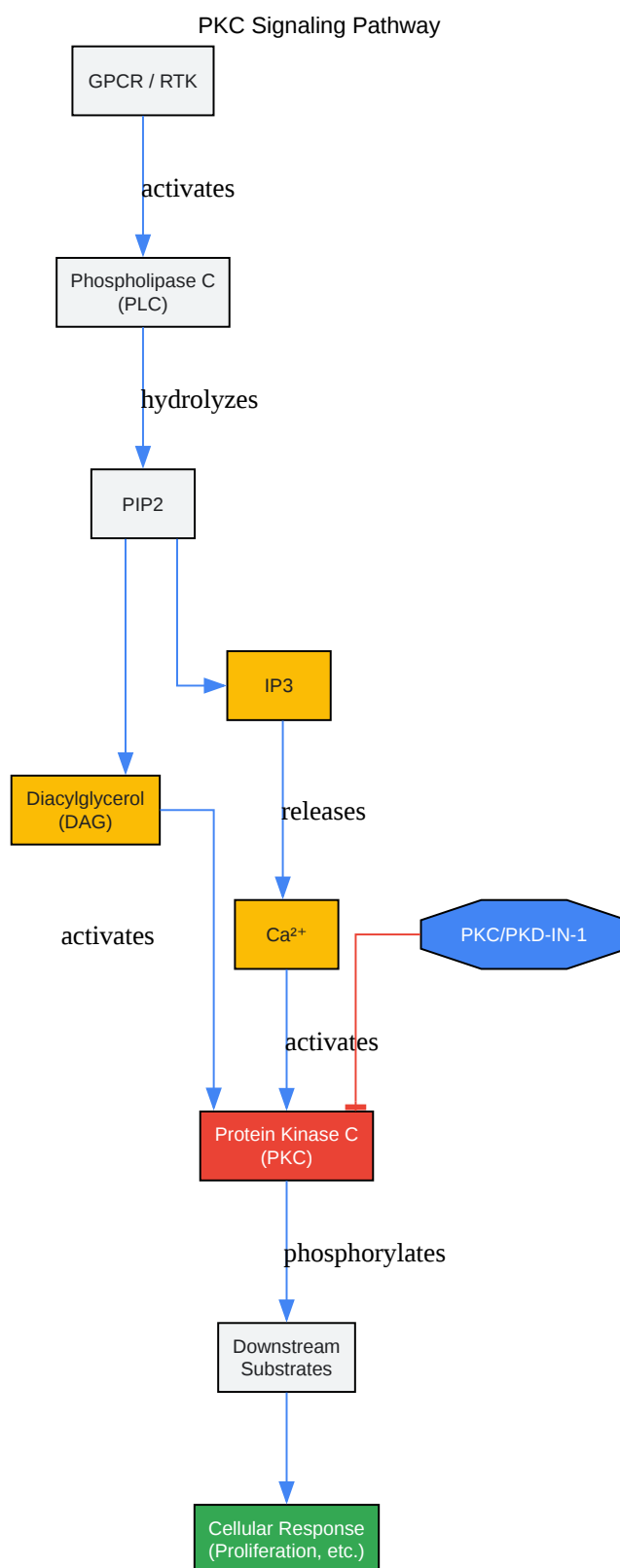
The inhibition of PKC and PKD has significant implications for various cellular processes, including cell proliferation, migration, and cardiac hypertrophy.[1][2] Notably, **PKC/PKD-IN-1** has demonstrated oral activity in attenuating high-salt diet-induced cardiac hypertrophy in a rat model.[1][2]

Signaling Pathways

PKC and PKD are key signaling molecules involved in a multitude of cellular pathways. The inhibition of these kinases by **PKC/PKD-IN-1** can modulate these pathways, leading to various physiological effects.

PKC Signaling Pathway

Protein Kinase C (PKC) is a family of serine/threonine kinases that are activated by diacylglycerol (DAG) and, in the case of conventional PKCs, also by calcium. Upon activation, PKC translocates to the plasma membrane and phosphorylates a wide range of substrate proteins, leading to the regulation of cellular processes such as gene expression, proliferation, and apoptosis.

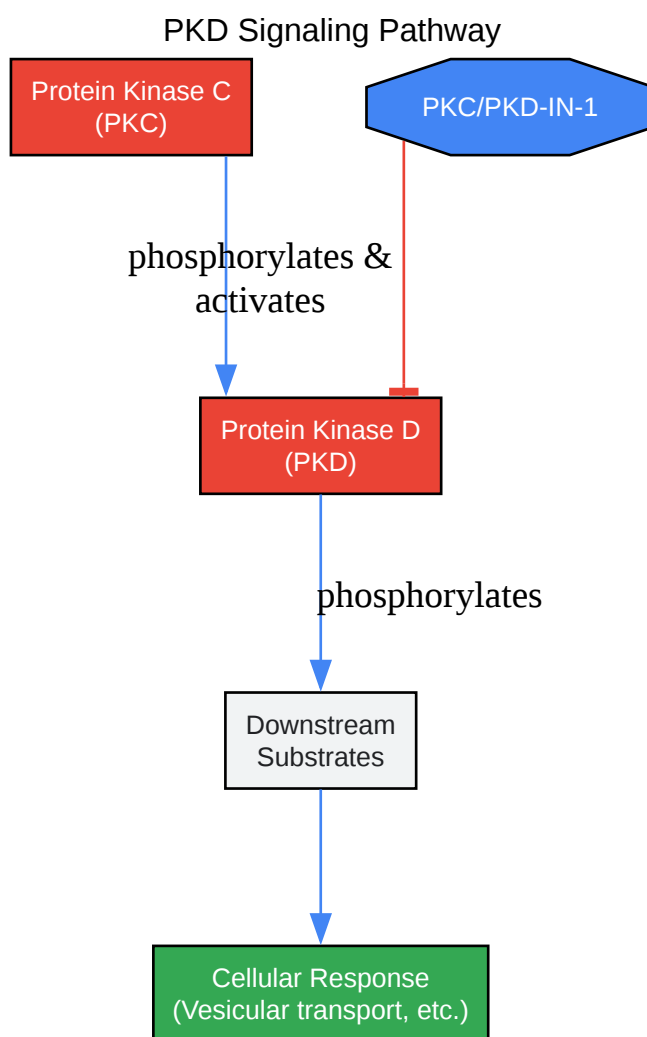


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Caption: PKC Signaling Pathway and Inhibition by **PKC/PKD-IN-1**.

PKD Signaling Pathway

Protein Kinase D (PKD) is a family of serine/threonine kinases that act downstream of PKC. PKC can directly phosphorylate and activate PKD. Once activated, PKD translocates to different cellular compartments, including the Golgi apparatus and the nucleus, where it phosphorylates its own set of substrates, influencing processes like vesicular transport and gene expression.



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Caption: PKD Signaling Pathway and Inhibition by **PKC/PKD-IN-1**.

Experimental Protocols

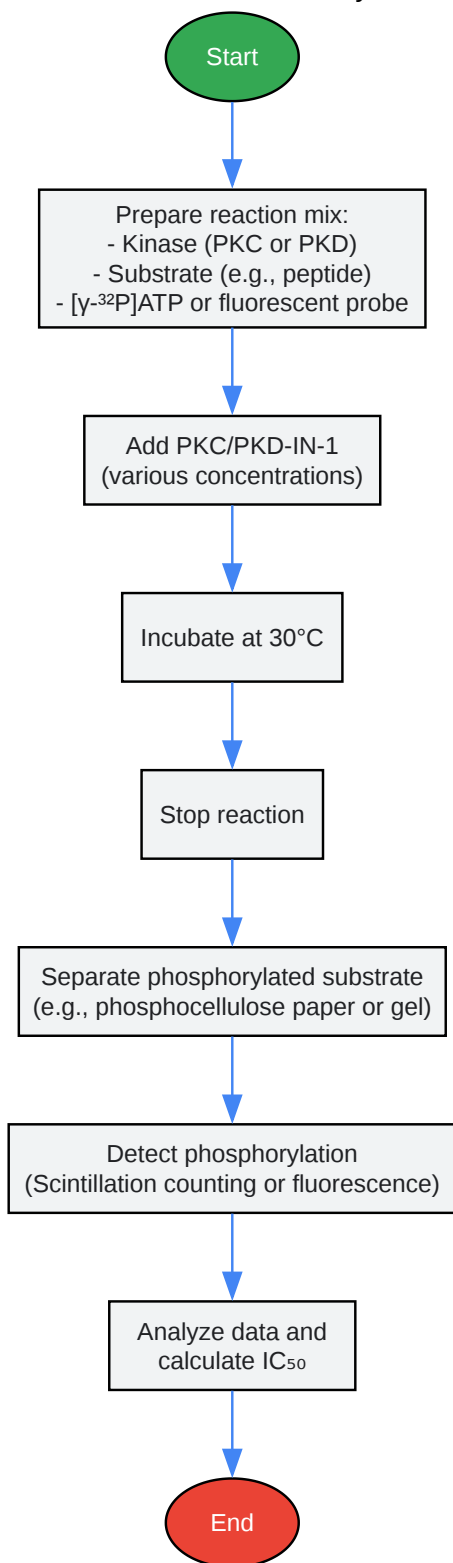
The following are generalized protocols for key experiments relevant to the study of **PKC/PKD-IN-1**. Specific concentrations and incubation times may need to be optimized for different cell types and experimental conditions.

In Vitro Kinase Inhibition Assay

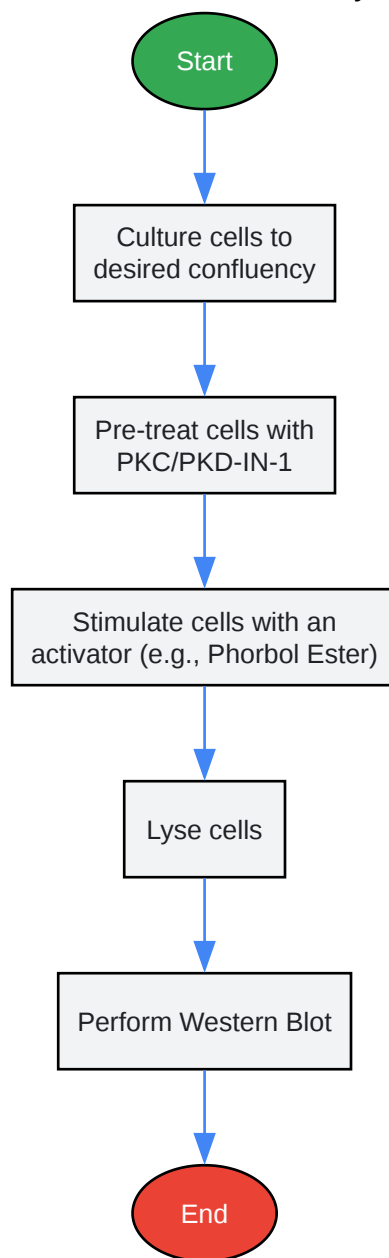
This assay measures the ability of **PKC/PKD-IN-1** to inhibit the enzymatic activity of purified PKC or PKD.

Workflow:

In Vitro Kinase Inhibition Assay Workflow



Cell-Based PKD Activation Assay Workflow

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References

- 1. Discovery of Diverse Small Molecule Chemotypes with Cell-Based PKD1 Inhibitory Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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